

An In-depth Technical Guide to the Physicochemical Properties of Dihydroxymaleic Acid

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Compound of Interest

Compound Name: Dihydroxymaleic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydroxymaleic acid, a dicarboxylic acid derivative of maleic acid, presents a unique chemical structure that has garnered interest in various scientific domains. This technical guide provides a comprehensive overview of the core physicochemical properties of **dihydroxymaleic acid**, offering valuable data for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and to provide detailed experimental context.

Chemical Identity and Structure

Dihydroxymaleic acid is systematically known as (Z)-2,3-dihydroxybut-2-enedioic acid. Its structure features a four-carbon backbone with two carboxylic acid groups and two hydroxyl groups attached to the double-bonded carbons in a cis configuration.

Table 1: Chemical Identification of **Dihydroxymaleic Acid**

Identifier	Value	Reference
IUPAC Name	(Z)-2,3-dihydroxybut-2-enedioic acid	[1][2]
Synonyms	1,2-dihydroxyethylenedicarboxylic acid, (2Z)-2,3-Dihydroxy-2-butenedioic acid, Maleic acid, dihydroxy-	[1]
CAS Number	526-84-1	[1][2][3]
Molecular Formula	C ₄ H ₄ O ₆	[1][2]
Molecular Weight	148.07 g/mol	[3]
Canonical SMILES	<chem>C(=C(C(=O)O)O)C(=O)O</chem>	[2]
InChI Key	BZCOSCNPJHJNQBP-UPHRSURJSA-N	[1][2]

Physicochemical Properties

The physicochemical properties of **dihydroxymaleic acid** are crucial for its handling, formulation, and potential applications. The available quantitative data is summarized below.

Table 2: Physicochemical Data for **Dihydroxymaleic Acid**

Property	Value	Reference
Appearance	White crystalline solid	[1]
Melting Point	The anhydrous acid decomposes at 155°C without melting. It typically crystallizes as a dihydrate.	[3]
Solubility	Soluble in water. Slightly soluble in cold water, ether, and acetic acid. More soluble in alcohol.	[1][3]
Stability	Aqueous solutions are unstable.	[3]
pKa	Data not available in the searched literature.	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **dihydroxymaleic acid** are not readily available in the literature. However, standardized methods for organic acids can be applied.

Synthesis of Dihydroxymaleic Acid via Oxidation of Tartaric Acid

A primary method for the synthesis of **dihydroxymaleic acid** is the oxidation of tartaric acid using Fenton's reagent (a solution of hydrogen peroxide and an iron(II) salt).[4][5]

Objective: To synthesize **dihydroxymaleic acid** by the oxidation of tartaric acid.

Materials:

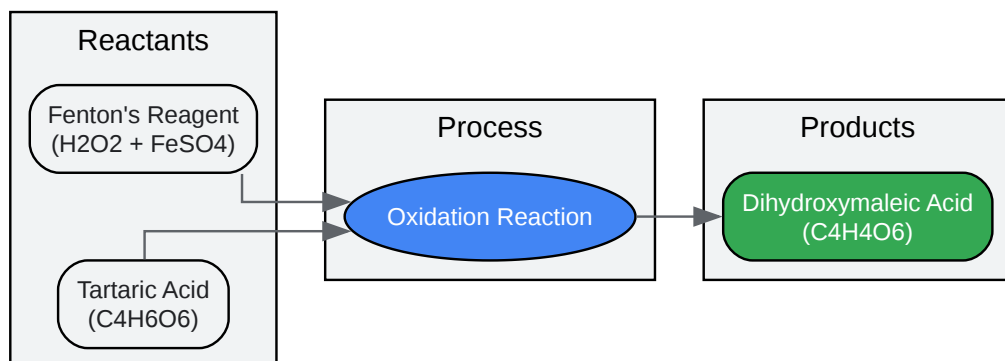
- Tartaric acid
- Ferrous sulfate (FeSO_4)

- Hydrogen peroxide (H_2O_2)
- Distilled water
- Ethanol
- Beakers, magnetic stirrer, filtration apparatus

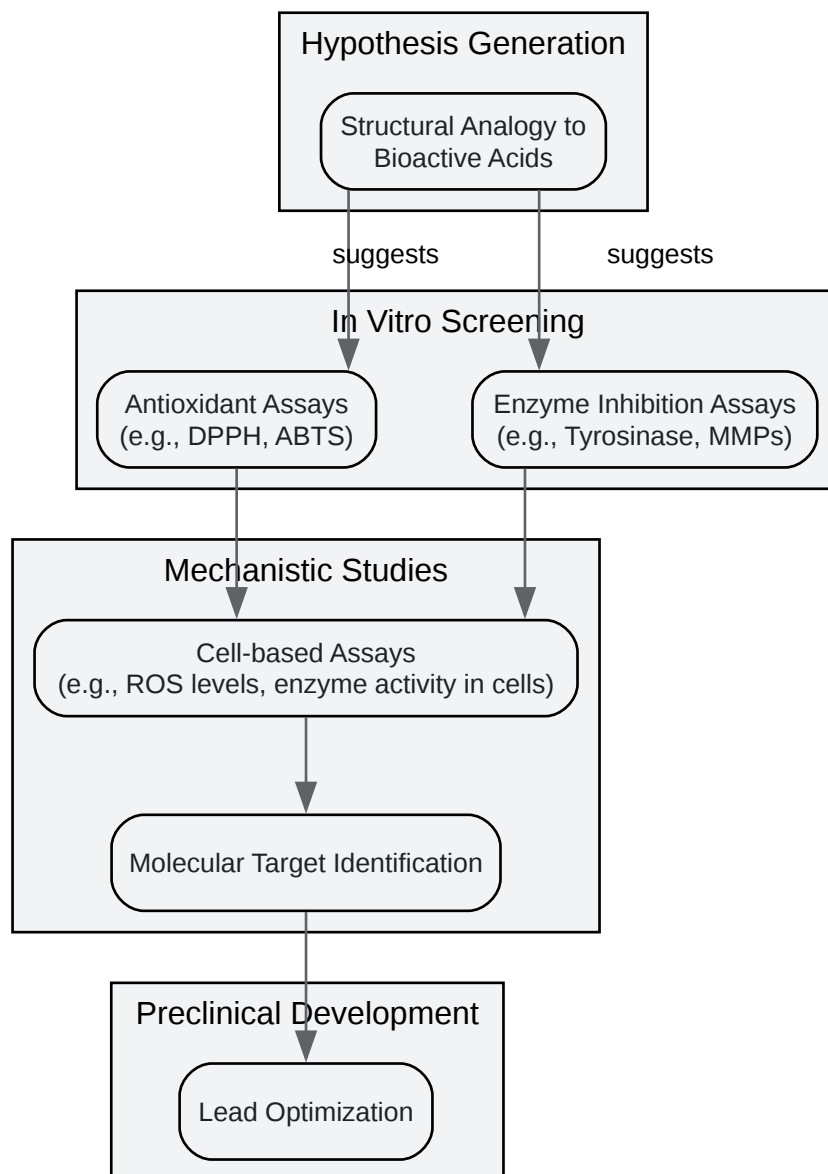
Procedure:

- Prepare a dilute aqueous solution of tartaric acid.
- Add a catalytic amount of ferrous sulfate to the tartaric acid solution and stir until dissolved.
- Slowly add hydrogen peroxide to the solution while stirring continuously. The reaction is exothermic and should be controlled.
- The reaction mixture will change color, indicating the formation of a complex between the iron and the oxidation product.[\[4\]](#)
- After the reaction is complete, the **dihydroxymaleic acid** can be isolated. As it often crystallizes as a dihydrate, cooling the solution may facilitate precipitation.[\[3\]](#)
- The precipitate can be collected by filtration, washed with cold water and then a small amount of ethanol, and dried under vacuum.

Synthesis of Dihydroxymaleic Acid



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